

physical properties of 2,3-Dimethylbut-3-enal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dimethylbut-3-enal

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An In-depth Technical Guide to the Physical Properties of 2,3-Dimethylbut-3-enal

This technical guide provides a comprehensive overview of the known physical and chemical properties of **2,3-Dimethylbut-3-enal**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. Data has been aggregated from various computational and, where available, experimental sources.

Chemical Identity

2,3-Dimethylbut-3-enal is an organic compound classified as an unsaturated aldehyde. Its structure consists of a four-carbon butenal chain with methyl groups substituted at positions 2 and 3, and a terminal double bond at position 3.

Identifier	Value
IUPAC Name	2,3-dimethylbut-3-enal[1]
Molecular Formula	C6H10O[1][2]
CAS Number	80719-79-5[1][2]
PubChem CID	13311902[1]
InChI	InChI=1S/C6H10O/c1-5(2)6(3)4-7/h4,6H,1H2,2-3H3[1]
SMILES	CC(C=O)C(=C)C[1]

Computed Physical Properties

Detailed experimental data for **2,3-Dimethylbut-3-enal** is limited in publicly available literature. The following table summarizes its computed physical properties, which are programmatically determined based on its chemical structure.

Property	Value
Molecular Weight	98.14 g/mol [1][2]
Monoisotopic Mass	98.073164938 Da[1]
XLogP3	1.7[1]
Topological Polar Surface Area	17.1 Å²[1]
Hydrogen Bond Donor Count	0[2]
Hydrogen Bond Acceptor Count	1[2]
Rotatable Bond Count	2[2]
Complexity	84.2[1]

Spectroscopic Data

Specific experimental spectroscopic data (NMR, IR, Mass Spectrometry) for **2,3-Dimethylbut-3-enal** is not readily available in the searched databases. Researchers seeking to characterize this compound would need to perform these analyses. For reference, the isomeric compound, 2,3-dimethylbut-2-enal, has reported ¹³C NMR and IR spectra.[3]

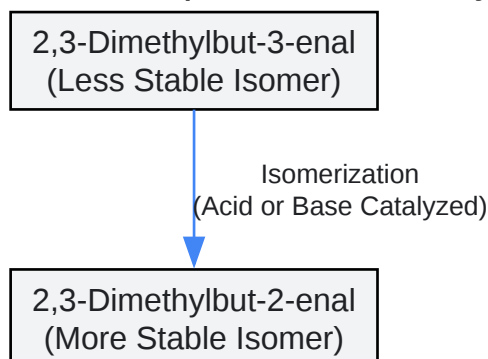
Experimental Protocols

Detailed experimental protocols for the synthesis or specific analytical procedures for **2,3-Dimethylbut-3-enal** are not extensively documented in the available literature. General synthetic methods for similar aldehydes, such as the oxidation of the corresponding primary alcohol (2,3-dimethylbut-3-en-1-ol), could potentially be adapted.

Chemical Relationships

The chemical reactivity and stability of **2,3-Dimethylbut-3-enal** are influenced by the position of its carbon-carbon double bond relative to the aldehyde functional group. The following diagram illustrates the relationship between **2,3-Dimethylbut-3-enal** and its more stable, conjugated isomer, 2,3-dimethylbut-2-enal.

Isomeric Relationship of 2,3-Dimethylbut-3-enal



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Caption: Isomerization of **2,3-Dimethylbut-3-enal**.

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References

- 1. 2,3-Dimethylbut-3-enal | C₆H₁₀O | CID 13311902 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [guidechem.com]
- 3. 2,3-Dimethyl-but-2-enal | C₆H₁₀O | CID 11018812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [physical properties of 2,3-Dimethylbut-3-enal]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15313343#physical-properties-of-2-3-dimethylbut-3-enal]

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